

Application Notes and Protocols: 2-Bromo-5-chlorophenol in Agrochemical Research

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromo-5-chlorophenol

Cat. No.: B087913

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These application notes provide a comprehensive overview of the utility of **2-Bromo-5-chlorophenol** as a key intermediate in the synthesis of novel agrochemicals. The unique structural characteristics of this compound, featuring both bromine and chlorine substituents on a phenolic ring, offer versatile reactivity for the development of herbicides, fungicides, and insecticides.^[1]

Overview of 2-Bromo-5-chlorophenol

2-Bromo-5-chlorophenol is a halogenated aromatic compound that serves as a valuable building block in organic synthesis. Its physical and chemical properties are summarized in the table below.

Property	Value	Reference
CAS Number	13659-23-9	^[1]
Molecular Formula	C ₆ H ₄ BrClO	^[1]
Molecular Weight	207.45 g/mol	^[1]
Appearance	Off-white to light brown crystalline solid	^[1]
Melting Point	63–67 °C	^[1]

The reactivity of **2-Bromo-5-chlorophenol** is primarily governed by its phenolic hydroxyl group and the two halogen substituents. The hydroxyl group allows for etherification and esterification reactions, while the bromine and chlorine atoms are amenable to nucleophilic substitution and cross-coupling reactions. This multi-faceted reactivity makes it an ideal starting material for creating a diverse range of agrochemical candidates.^[1]

Application in Herbicide Synthesis: 2-(2-Bromo-5-chlorophenoxy)acetic acid

A significant application of **2-Bromo-5-chlorophenol** in agrochemical research is in the synthesis of phenoxyacetic acid herbicides. These compounds are known to act as synthetic auxins, disrupting plant growth. The following protocol details the synthesis of 2-(2-Bromo-5-chlorophenoxy)acetic acid, a potential herbicidal agent.

Experimental Protocol: Synthesis of 2-(2-Bromo-5-chlorophenoxy)acetic acid

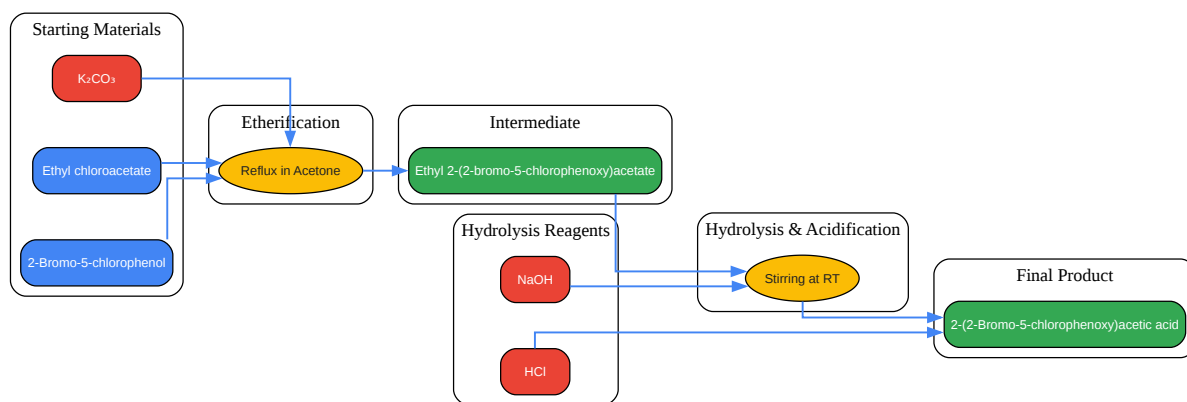
Materials:

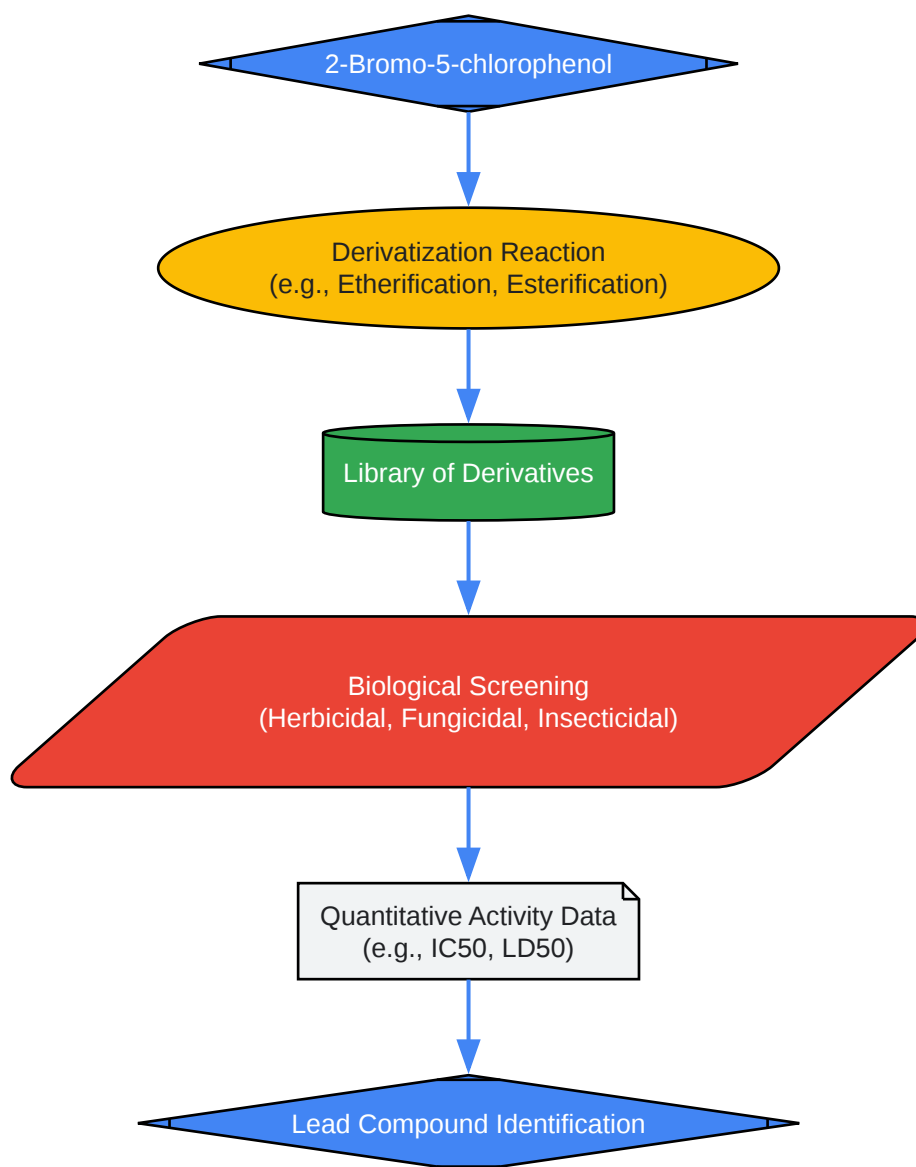
- **2-Bromo-5-chlorophenol**
- Ethyl chloroacetate
- Anhydrous potassium carbonate
- Anhydrous acetone
- Sodium hydroxide
- Hydrochloric acid
- Diethyl ether
- Anhydrous magnesium sulfate

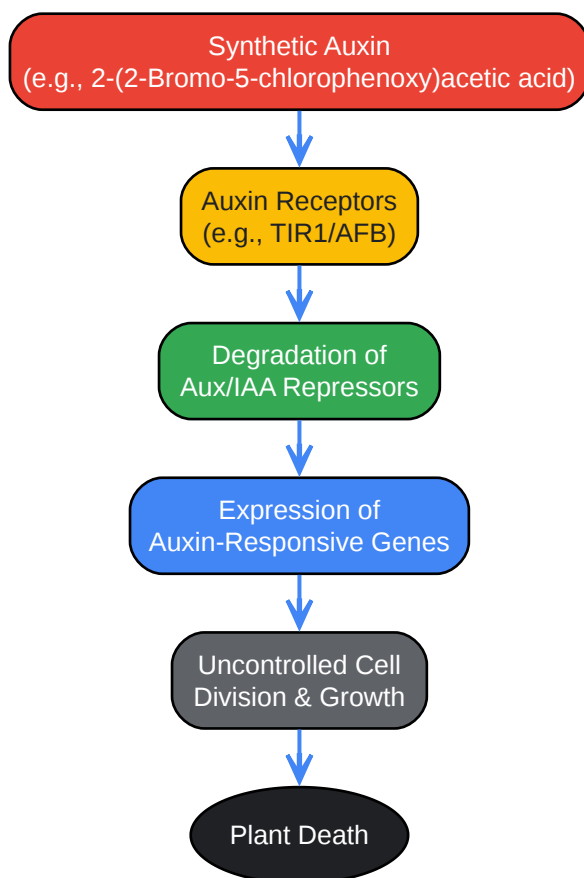
Procedure:

- Etherification: In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve **2-Bromo-5-chlorophenol** (1 equivalent) in anhydrous acetone.
- Add anhydrous potassium carbonate (1.5 equivalents) to the solution.
- Add ethyl chloroacetate (1.2 equivalents) dropwise to the stirring mixture.
- Heat the reaction mixture to reflux and maintain for 12-16 hours.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Once the reaction is complete, cool the mixture to room temperature and filter off the potassium carbonate.
- Evaporate the acetone under reduced pressure to obtain the crude ethyl 2-(2-bromo-5-chlorophenoxy)acetate.
- Hydrolysis: Dissolve the crude ester in ethanol and add a 10% aqueous solution of sodium hydroxide.
- Stir the mixture at room temperature for 4-6 hours until the hydrolysis is complete (monitored by TLC).
- Acidification and Extraction: Remove the ethanol under reduced pressure. Dilute the aqueous residue with water and acidify to pH 2 with concentrated hydrochloric acid.
- The product, 2-(2-Bromo-5-chlorophenoxy)acetic acid, will precipitate as a solid.
- Filter the solid, wash with cold water, and dry.
- For further purification, the product can be recrystallized from a suitable solvent system (e.g., ethanol/water).

Logical Workflow for Herbicide Synthesis:







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References

- 1. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [Application Notes and Protocols: 2-Bromo-5-chlorophenol in Agrochemical Research]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b087913#2-bromo-5-chlorophenol-in-agrochemical-research\]](https://www.benchchem.com/product/b087913#2-bromo-5-chlorophenol-in-agrochemical-research)

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